

2-Ethylhexyl dihydrogen phosphate molecular weight and formula

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Compound of Interest

Compound Name: **2-Ethylhexyl dihydrogen phosphate**

Cat. No.: **B093698**

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An In-depth Technical Guide to **2-Ethylhexyl Dihydrogen Phosphate**: Molecular Weight, Formula, and Characterization

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Abstract

This technical guide provides a comprehensive analysis of **2-Ethylhexyl dihydrogen phosphate**, a significant organophosphate compound utilized across various industrial and research applications. The primary focus of this document is the precise determination and contextualization of its molecular formula and weight, which are foundational parameters for any quantitative scientific endeavor. We will delve into its chemical structure, physicochemical properties, and standard methodologies for empirical validation. This guide is intended for researchers, chemists, and drug development professionals who require accurate and actionable data for experimental design, chemical synthesis, and material characterization.

Introduction to 2-Ethylhexyl Dihydrogen Phosphate

2-Ethylhexyl dihydrogen phosphate, also known as mono(2-ethylhexyl) phosphate, is an organic ester of phosphoric acid.^{[1][2]} Its amphiphilic nature, derived from the polar phosphate head and the nonpolar 2-ethylhexyl tail, makes it an effective surface-active agent.^{[1][3]} This property underpins its use as a hydrotrope, penetrant, wetting agent, and even as a disinfectant and fungicide in various formulations.^{[1][3]} In the field of hydrometallurgy, it plays a

crucial role as an extractant, particularly in the solvent-extraction procedures for recovering metals from aqueous solutions.[\[1\]](#)

A precise understanding of its molecular weight and formula is a non-negotiable prerequisite for any laboratory or industrial application. It governs stoichiometric calculations for synthesis, dictates the molar concentrations for analytical standards, and serves as the basis for interpretation of mass spectrometry data. This guide provides this core data, grounded in authoritative sources, and explains the methodologies for its verification.

Core Molecular Identifiers

The fundamental identity of a chemical compound is established by its molecular formula and corresponding molecular weight. These values are derived from the elemental composition and isotopic abundances.

Chemical Formula: C₈H₁₉O₄P

The empirical and molecular formula for **2-Ethylhexyl dihydrogen phosphate** is C₈H₁₉O₄P.[\[1\]](#) [\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) This formula specifies that a single molecule of the compound is composed of:

- 8 Carbon (C) atoms
- 19 Hydrogen (H) atoms
- 4 Oxygen (O) atoms
- 1 Phosphorus (P) atom

This composition is consistent across numerous chemical databases and serves as the definitive elemental makeup of the molecule.

Molecular Weight: 210.21 g/mol

The molecular weight (or molar mass) is the mass of one mole of a substance. Based on its chemical formula, the molecular weight of **2-Ethylhexyl dihydrogen phosphate** is calculated to be 210.21 g/mol .[\[1\]](#)[\[2\]](#)[\[5\]](#) This value is computed using the standard atomic weights of its constituent elements and is the cornerstone for all gravimetric and molar calculations in experimental work.

Tabulated Molecular Data

For ease of reference, the core identifiers and key physicochemical properties are summarized in the table below.

Parameter	Value	Source(s)
IUPAC Name	2-ethylhexyl dihydrogen phosphate	[1]
Chemical Formula	C ₈ H ₁₉ O ₄ P	[1] [2] [4] [6]
Molecular Weight	210.21 g/mol	[1] [2] [4]
Exact Mass	210.10209608 Da	[1] [2]
CAS Number	1070-03-7	[1] [2] [3] [4]
Physical Form	Liquid	[1]
Density	~1.127 g/cm ³	[2] [5]
Boiling Point	321.8 °C (Predicted)	[2] [5]

Structural Representation

The arrangement of atoms within the molecule defines its chemical behavior and reactivity.

2D Chemical Structure

The structure consists of a central phosphate group esterified with a 2-ethylhexyl alcohol. The remaining two hydroxyl groups on the phosphate provide its acidic character. The diagram below illustrates this connectivity.

Caption: 2D structure of **2-Ethylhexyl dihydrogen phosphate**.

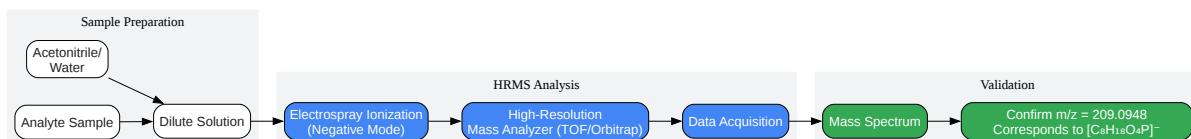
Experimental Verification Protocol

As a self-validating system, theoretical data must be confirmed by empirical evidence. The molecular weight of **2-Ethylhexyl dihydrogen phosphate** is most authoritatively confirmed using high-resolution mass spectrometry (HRMS).

Step-by-Step Methodology: HRMS Analysis

- Sample Preparation: Prepare a dilute solution of the **2-Ethylhexyl dihydrogen phosphate** sample in a suitable solvent (e.g., a mixture of acetonitrile and water). The choice of solvent is critical to ensure solubility and compatibility with the ionization source.
- Ionization: Introduce the sample into the mass spectrometer. Electrospray ionization (ESI) in negative ion mode is the preferred technique, as the acidic phosphate protons are readily lost to form the $[M-H]^-$ anion.
- Mass Analysis: Analyze the generated ions using a high-resolution mass analyzer, such as an Orbitrap or Time-of-Flight (TOF) instrument. These instruments provide the mass-to-charge ratio (m/z) with high precision.
- Data Interpretation: The primary ion expected in the spectrum will be $[M-H]^-$. Given the exact mass of the neutral molecule is 210.10209608 Da, the expected m/z for the $[M-H]^-$ ion would be approximately 209.0948. The high resolution of the instrument allows this measured mass to be used to confirm the elemental formula ($C_8H_{18}O_4P^-$).

The workflow below illustrates this logical process.



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